

Spectroscopic Characterization of 5-Chlorobenzo[d]dioxol-4-amine: A Technical Guide

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Compound of Interest

Compound Name: 5-Chlorobenzo[d][1,3]dioxol-4-amine
CAS No.: 379228-45-2
Cat. No.: B1250420

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Introduction

5-Chlorobenzo[d]dioxol-4-amine is a substituted aromatic amine that holds potential as a building block in medicinal chemistry and materials science. Its structural features, including the benzodioxole ring system, an amino group, and a chlorine substituent, contribute to its unique chemical properties and potential biological activity. A thorough spectroscopic characterization is paramount for confirming its identity, purity, and for understanding its electronic and structural characteristics. This guide provides an in-depth analysis of the expected spectroscopic data for 5-Chlorobenzo[d]dioxol-4-amine, including ^1H NMR, ^{13}C NMR, Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). While a complete set of experimentally-derived spectra for this specific molecule is not readily available in public databases, this guide will leverage data from structurally analogous compounds and fundamental spectroscopic principles to provide a robust predictive analysis. This approach offers valuable insights for researchers synthesizing

or working with this compound, enabling them to anticipate and interpret their own experimental data.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For 5-Chlorobenzo[d]dioxol-4-amine, both ^1H and ^{13}C NMR will provide critical information for structural confirmation.

^1H NMR (Proton NMR) Spectroscopy

Expected Chemical Shifts (δ) and Splitting Patterns:

The ^1H NMR spectrum is anticipated to show distinct signals for the aromatic protons, the amine protons, and the methylene protons of the dioxole ring. The predicted chemical shifts are influenced by the electron-donating amino group, the electron-withdrawing chlorine atom, and the ether-like oxygens of the dioxole ring.

Proton Assignment	Expected Chemical Shift (ppm)	Multiplicity	Integration	Justification
Aromatic H (adjacent to Cl)	~ 6.8 - 7.2	Doublet	1H	Deshielded by the adjacent electron-withdrawing chlorine atom.
Aromatic H (adjacent to NH ₂)	~ 6.3 - 6.7	Doublet	1H	Shielded by the electron-donating amino group.
-NH ₂	~ 3.5 - 4.5	Broad Singlet	2H	Chemical shift can vary with solvent and concentration; proton exchange can lead to broadening.
-O-CH ₂ -O-	~ 5.9 - 6.1	Singlet	2H	Protons of the methylenedioxy bridge typically appear as a characteristic singlet in this region.

Experimental Protocol for ¹H NMR Spectroscopy:

A standard protocol for acquiring a high-resolution ¹H NMR spectrum would be as follows:

- **Sample Preparation:** Dissolve approximately 5-10 mg of 5-Chlorobenzo[d]dioxol-4-amine in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆). The choice of solvent can influence the chemical shifts, particularly for the amine protons[1].

- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and resolution.
- Acquisition Parameters:
 - Pulse Sequence: A standard single-pulse experiment (e.g., 'zg30').
 - Number of Scans: 16 to 64 scans to achieve a good signal-to-noise ratio.
 - Relaxation Delay (d1): 1-2 seconds.
 - Acquisition Time (aq): 2-4 seconds.
- Processing: Fourier transform the acquired free induction decay (FID), phase correct the spectrum, and calibrate the chemical shift scale using the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Workflow for ^1H NMR Data Acquisition and Analysis:

Caption: Workflow for ^1H NMR analysis.

^{13}C NMR (Carbon-13) Spectroscopy

Expected Chemical Shifts (δ):

The proton-decoupled ^{13}C NMR spectrum will provide a single peak for each unique carbon atom in the molecule. The chemical shifts are highly dependent on the electronic environment of each carbon.

Carbon Assignment	Expected Chemical Shift (ppm)	Justification
C-NH ₂	~ 140 - 150	Attached to the strongly electron-donating amino group.
C-Cl	~ 115 - 125	Attached to the electron-withdrawing chlorine atom.
Aromatic C-H	~ 105 - 130	The exact shifts depend on their position relative to the substituents.
Quaternary Aromatic C	~ 130 - 145	Carbons at the fusion of the dioxole and benzene rings.
-O-CH ₂ -O-	~ 100 - 105	The methylene carbon of the dioxole ring is characteristically shielded.

Experimental Protocol for ¹³C NMR Spectroscopy:

- Sample Preparation: A more concentrated sample (20-50 mg in 0.6-0.7 mL of deuterated solvent) is often required for ¹³C NMR due to the low natural abundance of the ¹³C isotope.
- Instrumentation: A high-field NMR spectrometer with a broadband probe.
- Acquisition Parameters:
 - Pulse Sequence: A standard proton-decoupled pulse sequence (e.g., 'zgpg30').
 - Number of Scans: Several hundred to several thousand scans may be necessary.
 - Relaxation Delay (d1): 2-5 seconds to ensure full relaxation of quaternary carbons.
- Processing: Similar to ¹H NMR, the FID is Fourier transformed, phased, and referenced.

II. Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The IR spectrum of 5-Chlorobenzo[d]dioxol-4-amine is expected to show characteristic absorption bands for the N-H, C-H, C=C, C-O, and C-Cl bonds.

Expected Characteristic IR Absorption Bands:

Functional Group	Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity
Primary Amine (-NH ₂)	N-H Stretch	3300 - 3500	Medium (typically two bands for symmetric and asymmetric stretching)[2]
Aromatic C-H	C-H Stretch	3000 - 3100	Medium to Weak
Methylene (-CH ₂ -)	C-H Stretch	2850 - 2960	Medium
Aromatic Ring	C=C Stretch	1500 - 1600	Medium to Strong (multiple bands)
Amine (-NH ₂)	N-H Bend (Scissoring)	1550 - 1650	Medium to Strong
Dioxole Ring	C-O Stretch (Asymmetric)	1200 - 1275	Strong
Dioxole Ring	C-O Stretch (Symmetric)	1000 - 1100	Strong
Aryl-Chlorine	C-Cl Stretch	1000 - 1100	Medium to Weak

Experimental Protocol for IR Spectroscopy (Attenuated Total Reflectance - ATR):

ATR-FTIR is a common and convenient method for obtaining the IR spectrum of a solid sample.

- **Sample Preparation:** Place a small amount of the solid 5-Chlorobenzo[d]dioxol-4-amine sample directly onto the ATR crystal.

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Data Acquisition:
 - Collect a background spectrum of the clean, empty ATR crystal.
 - Apply pressure to ensure good contact between the sample and the crystal.
 - Collect the sample spectrum. The instrument's software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.
 - Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.

Workflow for IR Data Acquisition and Functional Group Identification:

Caption: Workflow for FTIR analysis.

III. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is crucial for confirming its elemental composition and structural features.

Expected Mass Spectrum:

The molecular formula of 5-Chlorobenzo[d]dioxol-4-amine is $C_7H_6ClNO_2$. The expected nominal molecular weight is 171 g/mol. Due to the presence of chlorine, the mass spectrum will exhibit a characteristic isotopic pattern for the molecular ion peak (M^+). Chlorine has two common isotopes, ^{35}Cl (75.8% abundance) and ^{37}Cl (24.2% abundance). Therefore, the mass spectrum should show a molecular ion peak at m/z 171 (for the ^{35}Cl isotope) and an $M+2$ peak at m/z 173 (for the ^{37}Cl isotope) with a relative intensity ratio of approximately 3:1.

High-Resolution Mass Spectrometry (HRMS):

HRMS can be used to determine the exact mass of the molecular ion, which can confirm the elemental composition. The expected exact mass for $C_7H_6^{35}ClNO_2$ is 171.0087.

Expected Fragmentation Pattern:

Under electron ionization (EI), the molecular ion is expected to undergo fragmentation.

Common fragmentation pathways for related structures may include the loss of:

- A chlorine atom (-Cl)
- Formaldehyde (-CH₂O) from the dioxole ring
- A hydrogen cyanide molecule (-HCN) from the aniline moiety

Experimental Protocol for Mass Spectrometry (Electron Ionization - EI):

- **Sample Introduction:** The sample can be introduced via a direct insertion probe (for solids) or a gas chromatograph (GC-MS) if the compound is sufficiently volatile and thermally stable.
- **Ionization:** In EI-MS, the sample is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** The separated ions are detected, and a mass spectrum is generated.

IV. Conclusion

This technical guide provides a comprehensive overview of the expected spectroscopic data for 5-Chlorobenzo[d]dioxol-4-amine. By understanding the predicted ¹H NMR, ¹³C NMR, IR, and MS characteristics, researchers can confidently identify and characterize this compound in their own laboratories. The provided experimental protocols and workflows serve as a practical starting point for acquiring high-quality spectroscopic data. The interpretation of these spectra, guided by the principles outlined herein, is an essential step in ensuring the structural integrity of this valuable chemical intermediate for applications in drug discovery and materials science.

V. References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds (7th ed.). Wiley.

- Lambert, J. B., Shurvell, H. F., Lightner, D. A., & Cooks, R. G. (1998). Organic Structural Spectroscopy. Prentice Hall.
- NIST Chemistry WebBook. (n.d.). 1,3-Benzodioxol-5-amine. Retrieved January 9, 2026, from [\[Link\]](#)
- Pavia, D. L., Lampman, G. M., Kriz, G. S., & Vyvyan, J. R. (2014). Introduction to Spectroscopy (5th ed.). Cengage Learning.
- Reich, H. J. (n.d.). Structure Determination Using Spectroscopic Methods. University of Wisconsin. Retrieved January 9, 2026, from [\[Link\]](#)
- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. The Journal of Organic Chemistry, 62(21), 7512–7515. [\[Link\]](#)
- InstaNANO. (n.d.). FTIR Functional Group Database Table with Search. Retrieved January 9, 2026, from [\[Link\]](#)
- Chemistry LibreTexts. (2024, September 30). 12.8: Infrared Spectra of Some Common Functional Groups. Retrieved January 9, 2026, from [\[Link\]](#)

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